

8-Methyl-1-nonene vs other skin VOC emission rates

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Compound Focus: 8-Methyl-1-nonene

CAS No.: 26741-24-2

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Summary of Quantitative Skin VOC Emission Data

The following table consolidates key quantitative data from the search results, which can serve as a reference for the typical emission rates of various skin VOCs. Please note that emission rates can vary significantly based on experimental conditions, sampling methods, and individual physiology.

Compound	Median Emission Rate (fmol cm ⁻² min ⁻¹)	Relative Abundance in Specific Context	Notes
Acetone [1]	>100 (specifically, 4790)	--	One of the highest emission rates from human skin.
6-Methyl-5-hepten-2-one (6-MHO) [1] [2]	>100	--	High emission rate; also identified as a product of skin oil ozonolysis.
Acetaldehyde [1]	>100	--	One of the highest emission rates from human skin.
N,N-dibutyl formamide [3]	--	10.8%	Highly present in the group with high mosquito attraction.

Compound	Median Emission Rate (fmol cm ⁻² min ⁻¹)	Relative Abundance in Specific Context	Notes
Decanoic acid [3]	--	9.2%	Highly present in the group with high mosquito attraction.
Decanal [3] [2]	--	5.9%	Highly present in the group with high mosquito attraction; also an ozonolysis product.
Fury hydroxymethyl ketone [3]	--	2.2%	Highly present in the group with low mosquito attraction; showed repellent properties.
Indole [3]	--	0.9%	Highly present in the group with low mosquito attraction.
2-Hydroxy-3-methyl-2-cyclopentenone [3]	--	0.8%	Highly present in the group with low mosquito attraction; showed repellent properties.
1,2-cyclopentanedione [3]	--	Not specified	Identified as a prominent candidate with repellent efficacy.

Detailed Experimental Protocols for Skin VOC Research

The methodologies from the search results highlight advanced techniques for sampling and analyzing skin VOCs, which are crucial for obtaining the quantitative data mentioned above.

- **Sampling Method:** Used **Stir Bar Sorptive Extraction (SBSE)**. A polydimethylsiloxane (PDMS)-coated magnetic stir bar ("Twister") was rolled on the volunteer's skin to collect volatiles [3].
- **Sample Introduction:** Samples were thermally desorbed using a **Thermal Desorption Unit (TDU2)** and analytes were focused in a **Cooled Injection System (CIS)** cold trap [3].

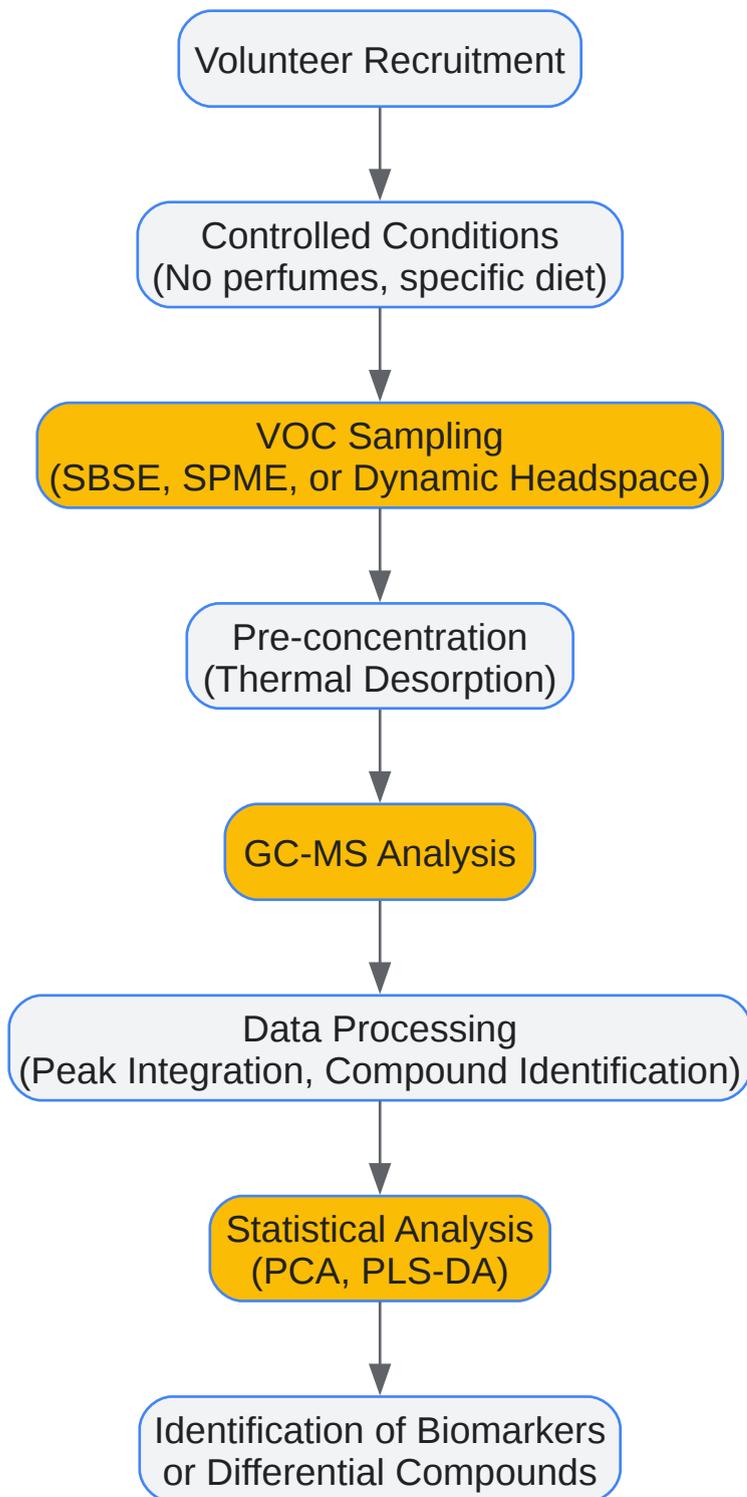
- **GC-MS Analysis:** Conducted using a **high-resolution gas chromatography-mass spectrometry (HRGC-MS)** system with an Orbitrap mass spectrometer. The column oven was temperature-programmed from 40°C to 230°C [3].
- **Data Integration:** Data was processed with **principal component analysis (PCA), volcano plot analysis, and partial least squares discriminant analysis (PLS-DA)** to identify differential compounds between groups (e.g., high vs. low mosquito attraction) [3].
- **Sampling Method:** Applied **direct dynamic headspace sampling**. Volunteers placed a forearm into a pre-conditioned Nalophan bag filled with purified air. VOCs were accumulated over 30 minutes [1].
- **Pre-concentration:** A volume of gas from the sampling bag was injected into an evacuated SPME vial. **Solid Phase Microextraction (SPME)** was then performed automatically [1].
- **GC-MS Analysis:** Analysis was performed using **SPME-GC-MS**. The study focused on the reliable identification and quantification of a wide range of VOCs, with calibration using gaseous multi-compound mixtures [1].

Factors Influencing Skin VOC Emissions

When comparing VOC emission rates, it is critical to consider the factors that can cause significant variability. The search results identified several key influencers:

- **Ozone Reaction:** A 2025 study concluded that **ozone concentration** is the main driver of VOC emissions from skin, accounting for over 90% of measured variations. Human skin oil contains compounds like squalene that react with ozone to produce VOCs such as decanal and 6-MHO [2].
- **Clothing:** Wearing clothing that covers more of the body can decrease VOC emissions by nearly 50% compared to minimal clothing. However, refraining from changing clothes for several days can increase total VOC emissions by about 25% [2].
- **Individual Biochemistry:** Studies show significant individual variation in VOC profiles. Certain compounds are consistently associated with specific traits, such as being more or less attractive to mosquitoes, which is linked to underlying metabolic pathways like fatty acid metabolism [3].

The following diagram outlines the general workflow for conducting a skin VOC study, integrating the key methodological elements from the search results.



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